

Personal protective equipment for handling 2-(4-Fluorophenyl)thiophene

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Compound of Interest

Compound Name: 2-(4-Fluorophenyl)thiophene

Cat. No.: B192845

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Essential Safety and Handling Guide for 2-(4-Fluorophenyl)thiophene

This guide provides immediate safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **2-(4-Fluorophenyl)thiophene**. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risks.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C10H7FS	[1][2]
Molecular Weight	178.23 g/mol	[1][2]
CAS Number	58861-48-6	[1][2]
Appearance	Not specified (likely solid)	
Boiling Point	Not available	
Melting Point	Not available	

Hazard Identification and Precautionary Statements

Hazard Class	Hazard Statement	Precautionary Statements
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	P264, P270, P301+P312, P501
Skin Irritation (Category 2)	H315: Causes skin irritation	P264, P280, P302+P352, P321, P332+P313, P362
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **2-(4-Fluorophenyl)thiophene**. The following PPE is mandatory to minimize exposure and ensure personal safety.

Eye and Face Protection:

- Safety Glasses: Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 1989 standard are required.^[3]
- Face Shield: A face shield worn over safety glasses is necessary when there is a risk of explosion, a significant splash hazard, or a highly exothermic reaction.^[3]

Skin Protection:

- Gloves: Chemical-resistant gloves are required. Suitable materials include polychloroprene, nitrile rubber, butyl rubber, fluorocautchouc, and polyvinyl chloride.^[4] Always inspect gloves for degradation before use and wash hands thoroughly after removal.^[4]
- Lab Coat: A Nomex® laboratory coat should be worn and fully buttoned to cover as much skin as possible.^[3] Clothing worn underneath should be made of natural fibers like cotton.^[3]

- Apron: A PVC or other chemical-resistant apron should be worn over the lab coat.[4][5]
- Footwear: Closed-toe, closed-heel shoes that cover the entire foot are mandatory.[3]

Respiratory Protection:

- Ventilation: Always handle this chemical in a well-ventilated area, such as a chemical fume hood.[4]
- Respirator: If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH-approved respirator is required.[3] For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator may be used. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[1]

Experimental Protocols: Handling and Disposal

Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Work should be conducted in a designated area, preferably within a chemical fume hood.[4]
- Dispensing: Avoid creating dust when handling the solid form.[4] Use non-sparking tools and equipment.
- During Use: Avoid all personal contact, including inhalation of dust or fumes.[4] Do not eat, drink, or smoke in the handling area.[4] Keep the container tightly closed when not in use.[4]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[4] Launder contaminated clothing separately before reuse.[4]

Spill and Emergency Procedures:

- Minor Spills: For dry spills, clean up immediately using dry procedures to avoid generating dust.[4] Sweep or vacuum the material and place it in a clean, dry, labeled, and sealable container for disposal.[4]
- Major Spills: Evacuate the area and alert emergency services.[4] Control personal contact by wearing appropriate PPE.[4] Prevent the spillage from entering drains or waterways.[4]

- Fire: This material is non-combustible.[4] Use extinguishing media suitable for the surrounding fire.[4] Firefighters should wear self-contained breathing apparatus and full protective gear.[6]

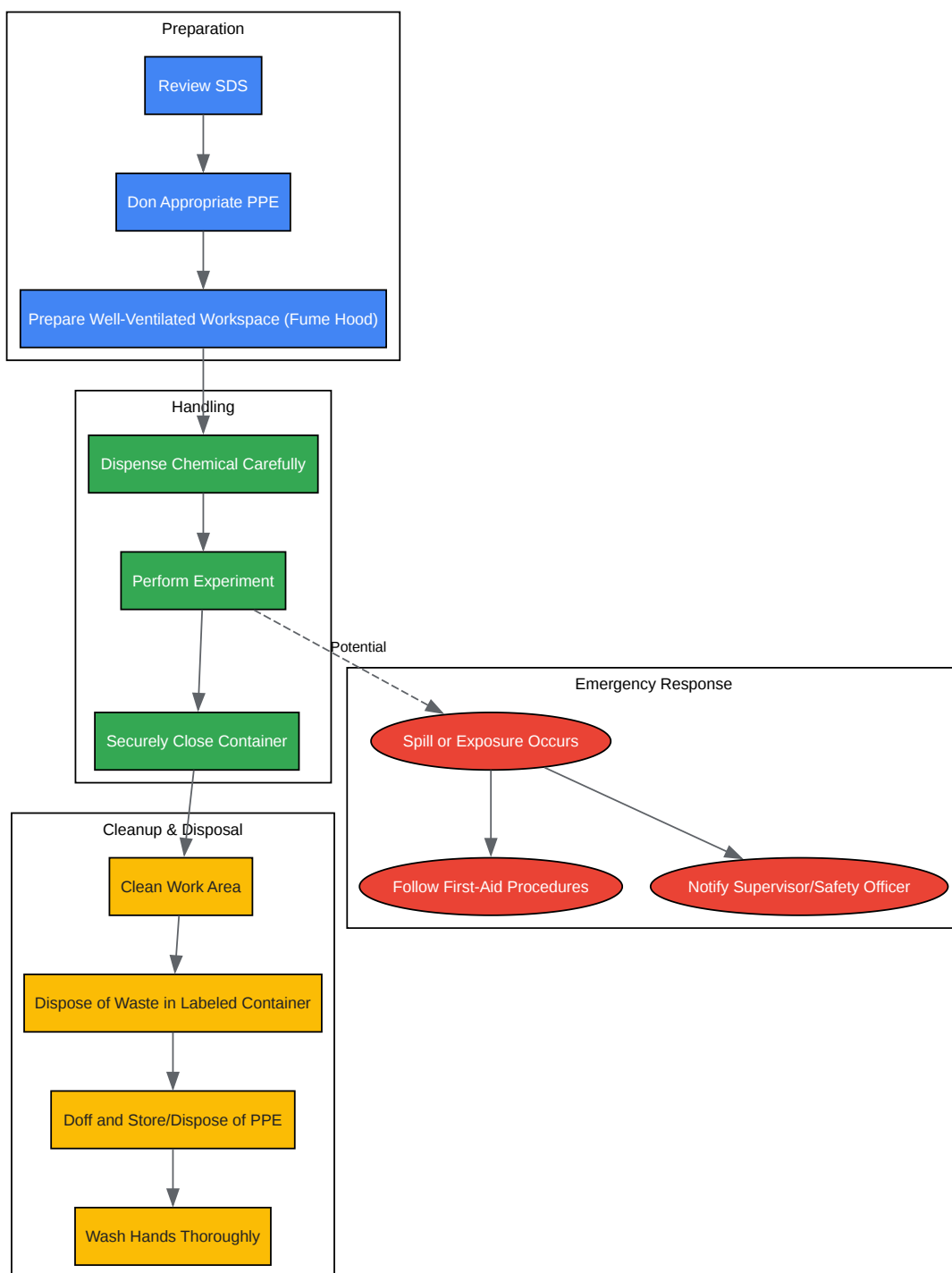
First-Aid Measures:

- Eye Contact: Immediately flush eyes with fresh running water for at least 15 minutes, holding the eyelids open.[1][4] Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing.[4] Flush skin and hair with running water and soap if available.[4] Seek medical attention if irritation occurs.[4]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4] If not breathing, provide artificial respiration.[1] Seek immediate medical attention.[4]
- Ingestion: Rinse mouth with water.[1] Do not induce vomiting.[7] Give a glass of water to drink.[4] Seek medical advice if you feel unwell.[1]

Storage and Disposal:

- Storage: Store in the original, tightly sealed container in a cool, dry, and well-ventilated area. [4] Store locked up and away from incompatible materials such as strong oxidizing agents.[4][6]
- Disposal: Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local, state, and federal regulations.[4] Do not allow the chemical to enter drains or waterways.[1]

Safe Handling Workflow



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